

# Application Notes and Protocols: Barium Monoxide in Optical Crown Glass

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## Compound of Interest

Compound Name: Barium monoxide

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These application notes provide a detailed overview of the use of **barium monoxide** (BaO) as a key component in the formulation of optical crown glass. The inclusion of BaO significantly influences the refractive index, dispersion, and other critical properties of the glass, making it a vital ingredient for a wide range of optical applications. These notes, supplemented with experimental protocols and data, are intended to guide researchers in the synthesis and characterization of barium crown glasses.

## Introduction to Barium Monoxide in Optical Crown Glass

Barium crown glasses are a class of optical glasses that offer a desirable combination of a relatively high refractive index and a low dispersion (a high Abbe number). This combination is crucial for the design and manufacturing of high-performance optical systems, such as camera lenses, microscopes, and other precision optical instruments, where the correction of chromatic aberration is essential.<sup>[1]</sup>

**Barium monoxide** is introduced into the glass matrix, typically a borosilicate or phosphate base, to modify its properties. Unlike lead oxide, which it often replaces, barium oxide increases the refractive index without significantly increasing the dispersion.<sup>[2]</sup> This characteristic allows for the production of lenses that are thinner and lighter while maintaining

excellent color correction. The mass fraction of BaO in barium crown glass can range from approximately 10% to over 40% in dense barium crown glasses.[\[3\]](#)[\[4\]](#)

## Effects of Barium Monoxide on Glass Properties

The addition of **barium monoxide** to a glass formulation has several notable effects on its physical and optical properties:

- **Refractive Index (nd):** Increasing the concentration of BaO generally leads to a higher refractive index.[\[5\]](#)[\[6\]](#) This is a primary reason for its use, as it allows for stronger light bending (refraction) and thus more powerful lenses with less curvature.
- **Abbe Number (vd):** The Abbe number is a measure of the glass's dispersion. A higher Abbe number indicates lower dispersion and less chromatic aberration. Barium oxide allows for an increase in the refractive index without a proportional decrease in the Abbe number, a significant advantage over lead-oxide-containing flint glasses.
- **Density:** **Barium monoxide** is a relatively heavy oxide, and its incorporation into the glass matrix increases the overall density of the glass.[\[7\]](#)[\[8\]](#)
- **Chemical Stability:** The addition of BaO can sometimes negatively impact the chemical stability of the glass, making it more susceptible to environmental factors.[\[3\]](#) To counteract this, other oxides like aluminum oxide ( $\text{Al}_2\text{O}_3$ ) are often included in the formulation.[\[3\]](#)
- **Melting and Processing:** Barium oxide can act as a flux, potentially lowering the melting temperature of the glass batch, which can be advantageous in the manufacturing process.[\[5\]](#)

## Quantitative Data on Barium Crown Glasses

The following tables summarize the quantitative effects of **barium monoxide** on the properties of various glass systems and provide data for commercially available barium crown glasses.

Table 1: Effect of BaO on the Density of Borosilicate Glasses

Glass System	BaO (mol%)	Density (g/cm <sup>3</sup> )
(50-x)SiO <sub>2</sub> : 15B <sub>2</sub> O <sub>3</sub> : 2Al <sub>2</sub> O <sub>3</sub> : 10CaO : 23Na <sub>2</sub> O : xBaO[8]	0	2.54
5	2.63	
10	2.73	
15	2.83	
20	2.94	
xBaO-(80-X)B <sub>2</sub> O <sub>3</sub> -1NiO- 11ZnO[7]	8	2.861
16	2.953	
24	3.039	
32	3.119	

Table 2: Optical Properties of Commercial Barium Crown Glasses (SCHOTT)

Glass Name	Glass Code	Refractive Index (nd)	Abbe Number (vd)	Density (g/cm <sup>3</sup> )
N-BAK1	573576.319	1.57250	57.55	3.19
N-BAK2	540597.286	1.53996	59.71	2.86
N-BAK4	569560.305	1.56883	55.98	3.05

Data sourced from SCHOTT datasheets.[9][10][11]

## Experimental Protocols

### Synthesis of Barium Crown Glass via Melt-Quenching

This protocol outlines the standard melt-quenching technique for preparing barium crown glass in a laboratory setting.

#### Materials and Equipment:

- High-purity raw materials (e.g., BaO, SiO<sub>2</sub>, B<sub>2</sub>O<sub>3</sub>, Al<sub>2</sub>O<sub>3</sub>, Na<sub>2</sub>CO<sub>3</sub>, K<sub>2</sub>CO<sub>3</sub>)
- Platinum crucible
- High-temperature electric furnace (capable of reaching at least 1450°C)
- Brass or steel mold (pre-heated)
- Annealing furnace
- Electronic balance
- Mortar and pestle (agate or alumina)
- Safety equipment (high-temperature gloves, safety glasses, lab coat)

#### Procedure:

- Batch Calculation: Calculate the required weight of each raw material based on the desired molar or weight percentage of the final glass composition.
- Mixing: Thoroughly mix the powdered raw materials in a mortar and pestle to ensure a homogeneous batch.
- Melting:
  - Transfer the mixed batch into a platinum crucible.
  - Place the crucible in the high-temperature furnace.
  - Heat the furnace to the melting temperature, typically between 1400°C and 1450°C.<sup>[6]</sup> The exact temperature will depend on the specific composition.
  - Hold the melt at this temperature for a sufficient time (e.g., 1-2 hours) to ensure complete melting and homogenization. The melt should be free of bubbles.
- Quenching:

- Carefully remove the crucible from the furnace.
- Pour the molten glass into a pre-heated brass or steel mold. Pre-heating the mold helps to prevent thermal shock and cracking of the glass.
- Annealing:
  - Immediately transfer the glass from the mold to an annealing furnace. The annealing temperature is typically set near the glass transition temperature ( $T_g$ ) of the specific glass composition.
  - Hold the glass at the annealing temperature for a period (e.g., 1-4 hours) to relieve internal stresses.
  - Slowly cool the glass to room temperature over several hours. The cooling rate is critical to prevent the reintroduction of thermal stress.
- Sample Preparation: Once cooled, the glass can be cut and polished for characterization.

## Characterization of Barium Crown Glass

### 4.2.1. Density Measurement

The density of the prepared glass samples can be determined using the Archimedes principle.

Equipment:

- Analytical balance with a density determination kit
- Beaker
- Immersion fluid of known density (e.g., distilled water or ethanol)
- Fine wire to suspend the sample

Procedure:

- Weigh the dry glass sample in air ( $W_{air}$ ).

- Suspend the sample from the balance hook using the fine wire and immerse it completely in the immersion fluid.
- Record the weight of the sample while immersed ( $W_{\text{fluid}}$ ).
- Calculate the density ( $\rho$ ) of the glass using the following formula:  $\rho = (W_{\text{air}} / (W_{\text{air}} - W_{\text{fluid}})) * \rho_{\text{fluid}}$  where  $\rho_{\text{fluid}}$  is the density of the immersion fluid at the measurement temperature.

#### 4.2.2. Refractive Index and Abbe Number Measurement

The refractive index and Abbe number are typically measured using a refractometer or a spectrometer.

Equipment:

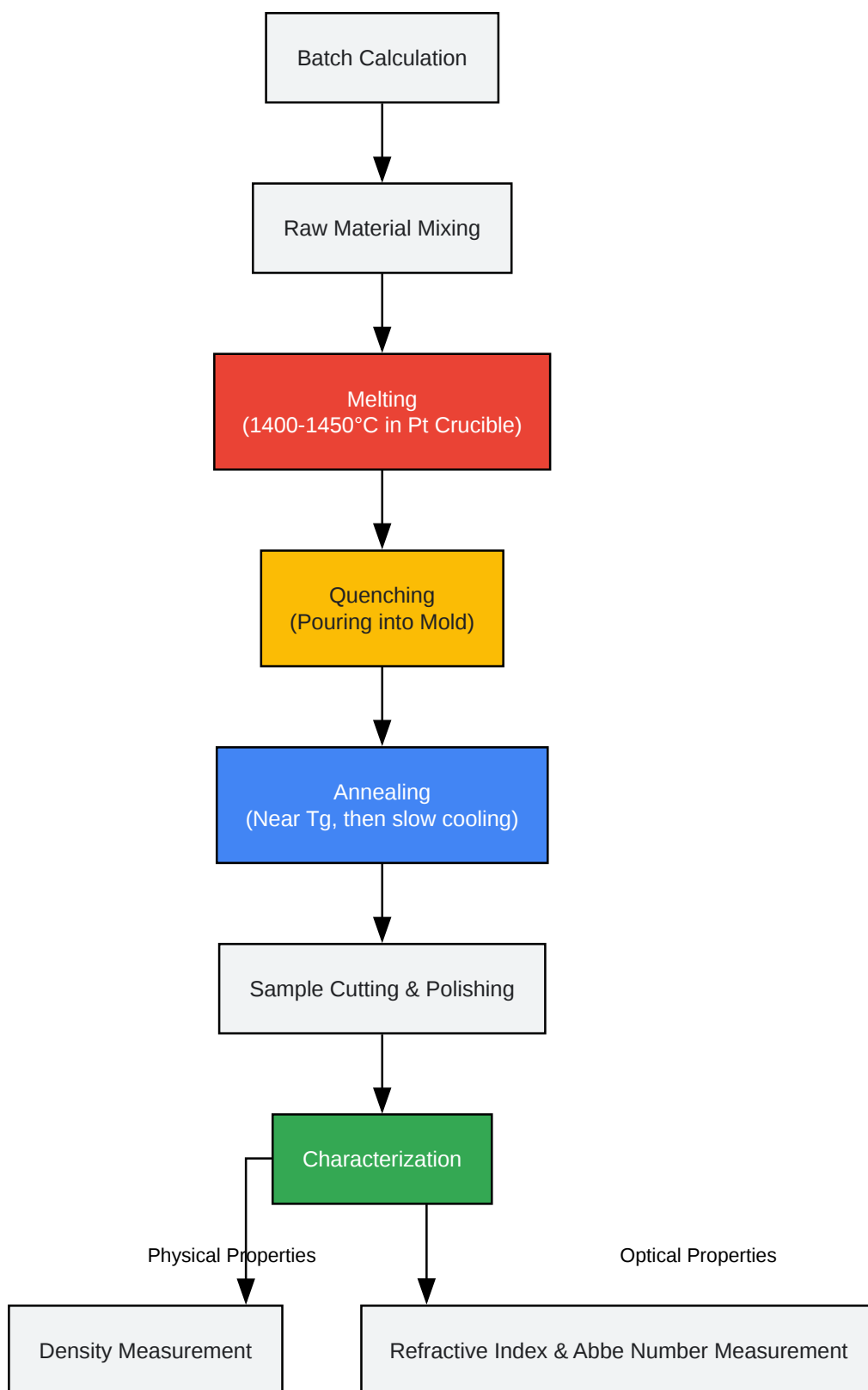
- Abbe refractometer or a prism spectrometer
- Monochromatic light sources (e.g., sodium lamp for  $n_D$ ) or a white light source with appropriate filters for different wavelengths ( $n_F$  and  $n_C$ ).

Procedure (using an Abbe refractometer):

- Ensure the refractometer is calibrated.
- Place a small, polished piece of the glass sample on the prism of the refractometer.
- Apply a drop of a suitable contact liquid with a refractive index higher than that of the sample.
- Illuminate the sample with a monochromatic light source (e.g., sodium D-line at 587.6 nm for  $n_D$ ).
- Adjust the refractometer to bring the borderline between the light and dark fields into sharp focus at the center of the crosshairs.
- Read the refractive index value from the scale.

- Repeat the measurement for the F (486.1 nm) and C (656.3 nm) spectral lines to determine  $n_F$  and  $n_C$ .
- Calculate the Abbe number ( $v_d$ ) using the formula:  $v_d = (n_d - 1) / (n_F - n_C)$ <sup>[1]</sup>

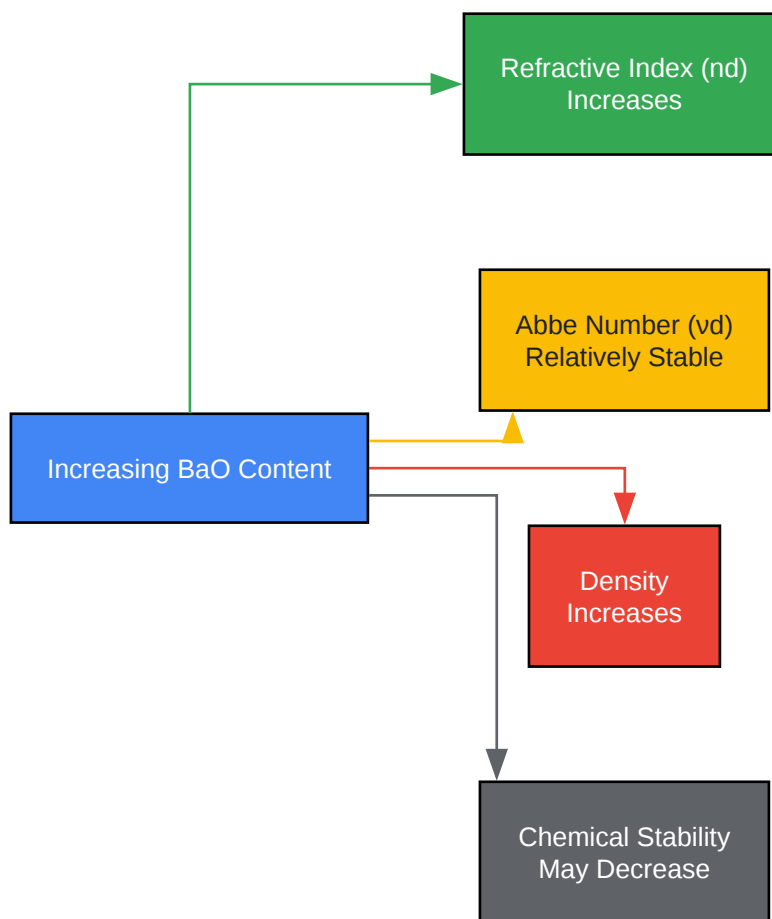
## Visualizations



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Caption: Experimental workflow for the synthesis and characterization of barium crown glass.





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Caption: Logical relationship of increasing BaO content on the properties of optical crown glass.

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- To cite this document: BenchChem. [Application Notes and Protocols: Barium Monoxide in Optical Crown Glass]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8528367#barium-monoxide-as-a-component-in-optical-crown-glass]

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